

# Cirsiumaldehyde chemical structure and properties

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## Compound of Interest

Compound Name: Cirsiumaldehyde

Cat. No.: B1253413

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## Cirsiumaldehyde: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Cirsiumaldehyde**, a naturally occurring aldehyde found in various plant species, particularly of the Cirsium genus, is a molecule of growing interest in pharmacological research.<sup>[1][2]</sup> Its unique chemical structure, characterized by two furan rings linked by a methylene ether bridge, is believed to be the basis for its significant biological activities.<sup>[1]</sup> This technical guide provides a detailed overview of the chemical structure, and physical and chemical properties of **Cirsiumaldehyde**. It further explores its potential therapeutic roles, focusing on its anti-inflammatory, antioxidant, and antimicrobial properties.<sup>[1][2]</sup> While specific experimental data on the pure compound is limited, this document compiles available information and infers potential mechanisms of action and experimental protocols based on studies of related compounds and extracts from the Cirsium genus.

### Chemical Structure and Properties

**Cirsiumaldehyde**, with the CAS number 7389-38-0, is chemically known as 5-[(5-formylfuran-2-yl)methoxymethyl]furan-2-carbaldehyde. It is also referred to by its synonyms, 5,5'-Oxybis(5-

methylene-2-furaldehyde) and O-Bisme-furaldehyde. The compound is derived from the etherification of 5-hydroxymethyl furfural.

## Chemical Identifiers

A summary of the key chemical identifiers for **Cirsiumaldehyde** is presented in Table 1.

Identifier	Value	Source
IUPAC Name	5-[(5-formylfuran-2-yl)methoxymethyl]furan-2-carbaldehyde	
CAS Number	7389-38-0	
Molecular Formula	C <sub>12</sub> H <sub>10</sub> O <sub>5</sub>	
Molecular Weight	234.20 g/mol	
SMILES	<chem>C1=C(OC(=C1)C=O)COCC2=CC=C(O2)C=O</chem>	
InChI	InChI=1S/C <sub>12</sub> H <sub>10</sub> O <sub>5</sub> /c13-5-9-1-3-11(16-9)7-15-8-12-4-2-10(6-14)17-12/h1-6H,7-8H2	
InChI Key	TZTWOBUEHCLWLNK-UHFFFAOYSA-N	

## Physicochemical Properties

**Cirsiumaldehyde** is typically a yellow powder and exists as a solid at room temperature. A compilation of its known and predicted physicochemical properties is provided in Table 2.

Property	Value	Source
Appearance	Yellow powder	
Melting Point	113.5-115.5°C	
Boiling Point	404.8 ± 45.0 °C	
Density	1.313 g/cm <sup>3</sup> at 25 °C	
LogP	2.214	
Solubility	May dissolve in DMSO	
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	

## Biological Activities and Potential Mechanisms of Action

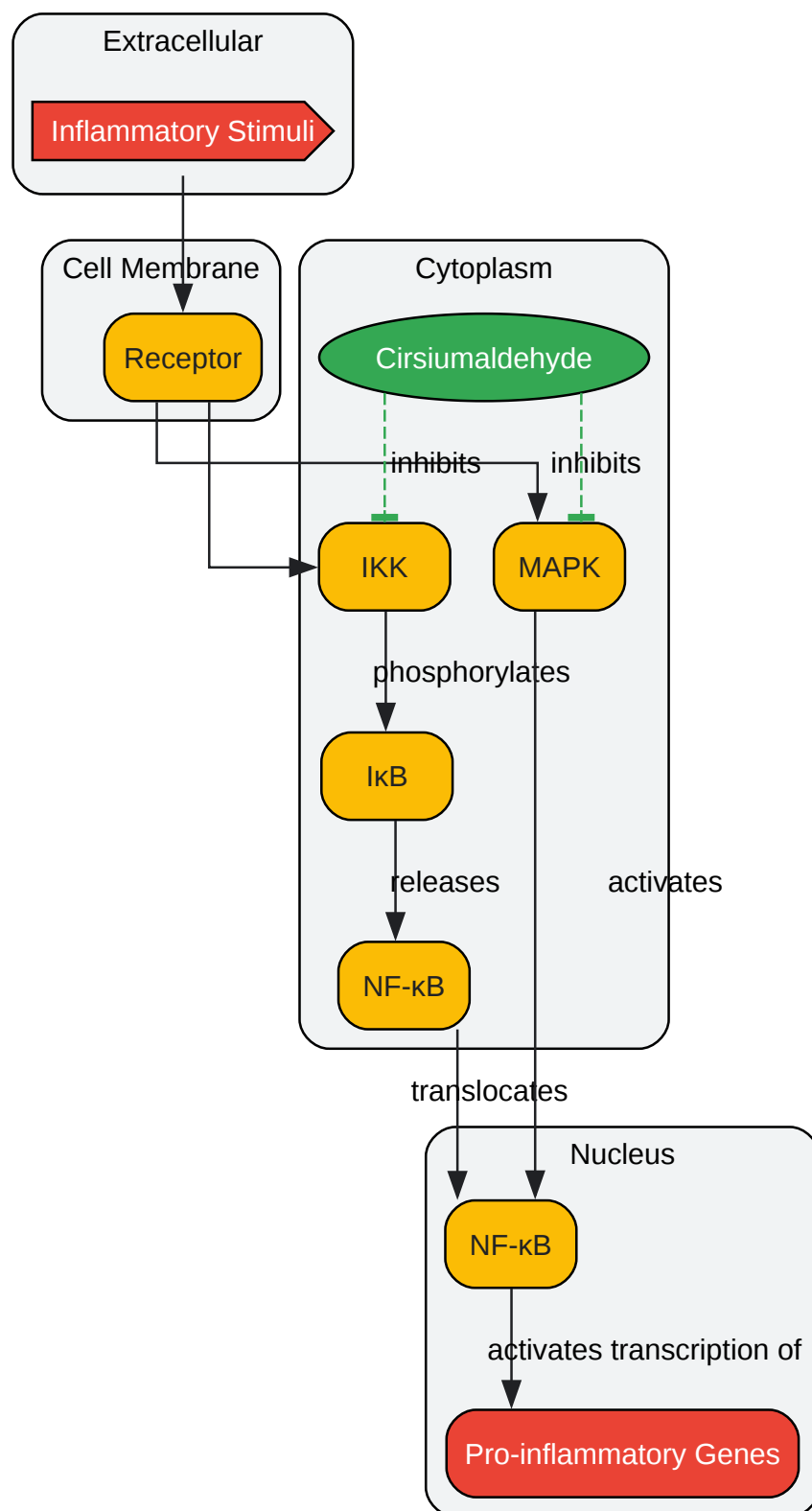
Research suggests that **Cirsiumaldehyde** possesses anti-inflammatory, antioxidant, and antimicrobial properties. While detailed mechanistic studies on the pure compound are not widely available, the activities of extracts from the Cirsium genus and structurally related aldehydes provide insights into its potential modes of action.

### Anti-inflammatory Activity

Extracts from Cirsium species have demonstrated significant anti-inflammatory effects, which are often attributed to their flavonoid and phenolic acid content. A likely mechanism for the anti-inflammatory action of **Cirsiumaldehyde** is the inhibition of the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways. These pathways are crucial in the inflammatory response, and their inhibition can lead to a reduction in the production of pro-inflammatory mediators such as nitric oxide (NO), inducible nitric oxide synthase (iNOS), and cyclooxygenase-2 (COX-2).

For instance, cinnamaldehyde, an aldehyde with structural similarities, has been shown to inhibit NF-κB activation by targeting the NIK/IKK, ERK, and p38 MAPK pathways. It is plausible

that **Cirsiumaldehyde** exerts its anti-inflammatory effects through a similar mechanism.



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Caption: Inferred Anti-inflammatory Signaling Pathway of **Cirsiumaldehyde**.

## Antioxidant Activity

The antioxidant properties of compounds from *Cirsium* species are well-documented and are often evaluated using assays such as the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging activity test. The antioxidant activity is generally correlated with the total phenolic content. Phenolic compounds can act as antioxidants due to their redox properties, allowing them to act as reducing agents, hydrogen donors, and singlet oxygen quenchers. It is hypothesized that **Cirsiumaldehyde** contributes to the antioxidant capacity of *Cirsium* extracts through similar free radical scavenging mechanisms.

## Antimicrobial Activity

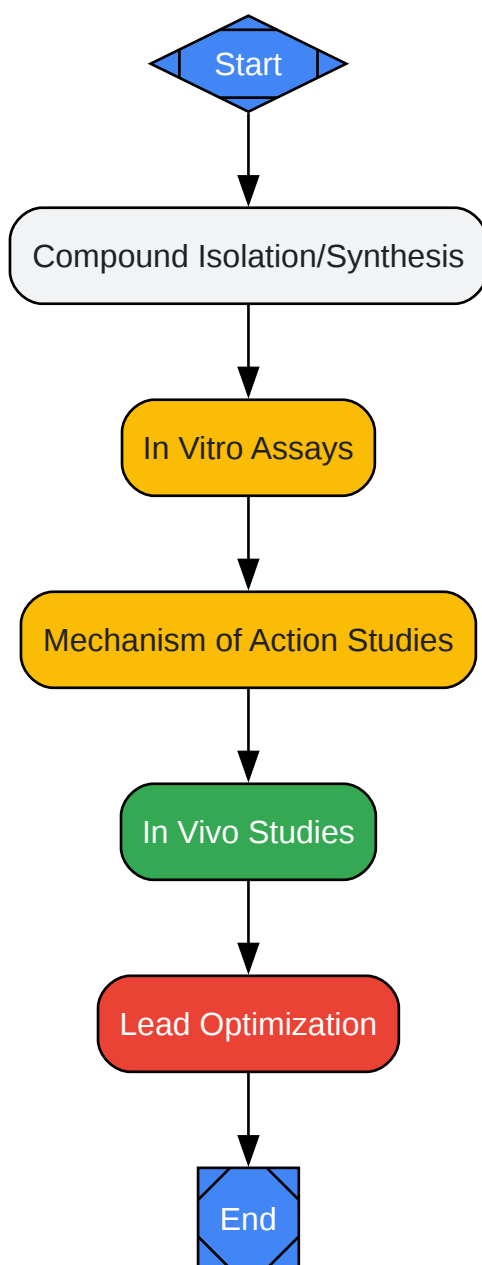
Extracts from various *Cirsium* species have shown activity against a range of pathogenic microorganisms. The primary antimicrobial components in these plants are believed to be flavonoids, triterpenoids, and phenolic acids. The proposed mechanisms of antimicrobial action are multifaceted and include the disruption of the cell membrane and cell wall integrity, inhibition of protein and nucleic acid synthesis, and suppression of enzymatic activity related to energy production. While specific studies on **Cirsiumaldehyde** are lacking, its chemical structure suggests it may contribute to these antimicrobial effects.

## Experimental Protocols

While specific experimental protocols for **Cirsiumaldehyde** are not readily available, this section provides detailed methodologies for key experiments that would be employed to validate its biological activities.

## General Experimental Workflow

The evaluation of the biological activity of a natural product like **Cirsiumaldehyde** typically follows a standardized workflow.



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## References

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